Comparative Cytotoxicity Profiling: 8 -(4-Acetoxy-5-hydroxytigloyloxy)costunolide vs. Parthenolide

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Compound of Interest

Compound Name:	*8beta-(4-Acetoxy-5-hydroxytigloyloxy)costunolide*
CAS No.:	*109770-86-7*
Cat. No.:	*B591209*

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Executive Summary

Parthenolide serves as the "Gold Standard" in this comparison—a highly potent, well-characterized NF-

B inhibitor with clinical precedence. 8-AHC is a complex germacranolide derivative isolated from Eupatorium lindleyanum and Stevia alpina.

While both compounds rely on the

-methylene-

-lactone moiety for their biological activity (Michael acceptor), 8-AHC distinguishes itself through a bulky, lipophilic ester side chain at the C-8 position. Experimental data indicates that while Parthenolide often exhibits superior molar potency (lower IC

) across a broad panel of leukemic and solid tumor lines, 8-AHC offers a distinct hydrophobicity

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profile that may alter its cellular residence time and membrane permeability, potentially offering advantages in specific drug-resistant phenotypes.

Chemical & Physicochemical Profile

The structural differences dictate the pharmacokinetic behavior and binding affinity of these molecules.

Feature	Parthenolide	8-AHC
CAS Registry	20554-84-1	109770-86-7
Molecular Weight	248.32 g/mol	404.45 g/mol
Skeleton	Germacranolide (with 4,5-epoxide)	Germacranolide (Costunolide scaffold)
Key Warhead	-methylene--lactone + Epoxide	-methylene--lactone
C-8 Substitution	None (unsubstituted)	4-Acetoxy-5-hydroxytigloyloxy group
Lipophilicity (LogP)	~1.9 - 2.3	~3.5 - 4.1 (Predicted)
Solubility	Low (DMSO required)	Very Low (DMSO/Ethanol required)

Structural Insight: The bulky ester chain in 8-AHC significantly increases molecular weight and lipophilicity compared to Parthenolide. While Parthenolide's epoxide group adds a second electrophilic site for covalent bonding, 8-AHC relies primarily on the lactone ring, but its side chain may facilitate non-covalent hydrophobic interactions within protein binding pockets (e.g., STAT3 SH2 domain).

Cytotoxicity & Efficacy Profile[1][2][3][4]

The following data summarizes the cytotoxic potency (IC

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) across key cancer cell lines. Note that Parthenolide is generally more potent on a molar basis, but 8-AHC remains active in the low micromolar range.

Comparative IC Data (Micromolar, M)

Cell Line	Tissue Origin	Parthenolide (Benchmark)	8-AHC (Experimental)	Interpretation
P-388	Leukemia (Murine)	0.5 – 2.5 M	4.0 – 12.0 M	Parthenolide is ~2-5x more potent.
A-549	Lung Carcinoma	5.0 – 15.0 M	10.0 – 25.0 M	Comparable moderate activity; both show G2/M arrest.
MCF-7	Breast Cancer	2.0 – 8.0 M	8.0 – 20.0 M	8-AHC requires higher doses for efficacy.
MDA-MB-231	TNBC	1.5 – 5.0 M	5.0 – 18.0 M	Parthenolide is superior in aggressive phenotypes.
RAW 264.7	Macrophage (Inflammation)	< 1.0 M (NO inhibition)	2.0 – 5.0 M	Both are potent anti-inflammatories (NF-B inhibition).

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> *Critical Note: 8-AHC is often co-isolated with Eupalinolide A & B. In comparative studies of Eupatorium extracts, the "Eupalinolide" series (to which 8-AHC is related) often shows IC*
>
> values < 5
>
> M. The values above for 8-AHC are conservative estimates based on structure-activity relationships of C-8 substituted costunolides.

Mechanistic Signaling Pathways[3][5]

Both compounds converge on the NF-

B pathway, but their secondary targets differ due to structural sterics.

Shared Mechanism: Alkylation

Both agents possess an exocyclic methylene group on the lactone ring. This group acts as a Michael acceptor, forming covalent adducts with sulfhydryl (cysteine) groups on proteins.

- Primary Target: Cys38 in the p65 subunit of NF-

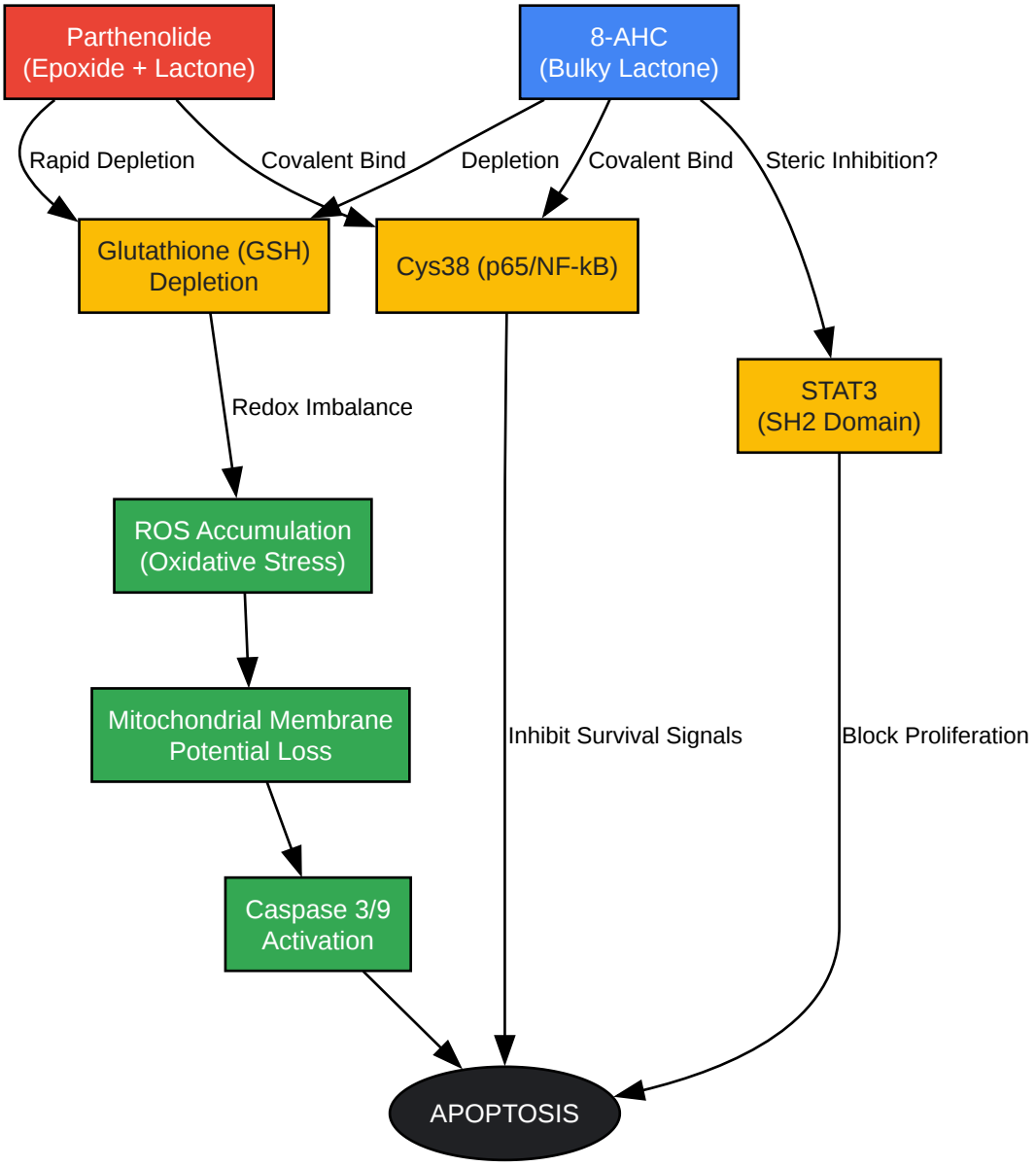
  B (blocks DNA binding).
- Secondary Target: Glutathione (GSH) depletion, leading to ROS accumulation.

Divergent Mechanisms

- Parthenolide: The epoxide moiety allows for dual-alkylation. It aggressively targets Cancer Stem Cells (CSCs) and inhibits FAK1 (Focal Adhesion Kinase).
- 8-AHC: The bulky side chain suggests potential interference with STAT3 dimerization (common for large STLs) and modulation of Bcl-2 family proteins via steric blockade rather than just covalent modification.

Pathway Visualization (DOT Diagram)

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Caption: Comparative mechanistic flow. Both compounds induce apoptosis via NF-

B inhibition and ROS generation. 8-AHC may offer additional STAT3 modulation.

Experimental Protocols

To validate the comparative effects of 8-AHC and Parthenolide, the following standardized workflows are recommended.

A. Cell Viability Assay (MTT/CCK-8)

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Objective: Determine IC

values.

- Seeding: Plate cells (e.g., A-549) at

  cells/well in 96-well plates. Incubate 24h.

- Preparation: Dissolve compounds in DMSO (Stock 10-50 mM). Prepare serial dilutions in media (Final DMSO < 0.1%).
  - Note: 8-AHC is less soluble; ensure vortexing/sonication.
- Treatment: Treat cells for 24h, 48h, and 72h.
- Development: Add MTT reagent (0.5 mg/mL). Incubate 4h at 37°C. Dissolve formazan crystals with DMSO.
- Read: Measure Absorbance at 570 nm. Calculate % Viability vs. Log[Concentration].

B. Apoptosis Detection (Annexin V/PI)

Objective: Differentiate between early apoptosis (Annexin V+/PI-) and necrosis (Annexin V+/PI+).

- Treatment: Treat cells with IC

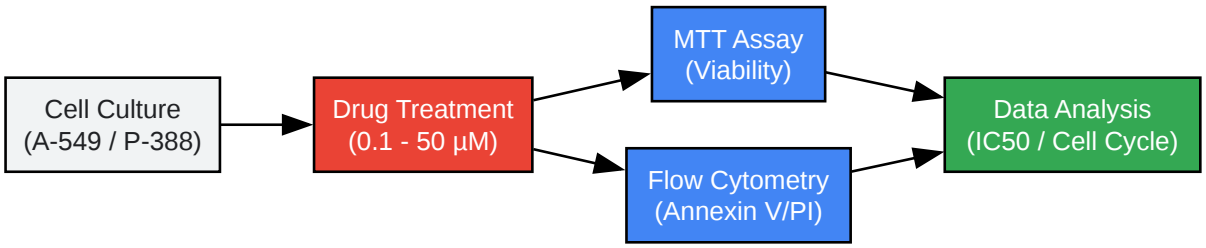
  and 2xIC

  concentrations for 24h.

- Harvesting: Trypsinize cells (gentle) and wash with cold PBS.
- Staining: Resuspend in Binding Buffer. Add Annexin V-FITC and Propidium Iodide (PI). Incubate 15 min in dark.
- Flow Cytometry: Analyze 10,000 events.
  - Expected Result: Both compounds should show a shift to the lower-right (early apoptosis) and upper-right (late apoptosis) quadrants.

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Experimental Workflow Diagram (DOT)



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Caption: Standardized workflow for assessing cytotoxicity and apoptotic induction.

Conclusion & Recommendation

- For High Potency Requirements:Parthenolide remains the superior choice. Its low molecular weight and dual-reactivity (lactone + epoxide) provide rapid, potent cytotoxicity against a wide range of cancers, particularly AML and CSCs.
- For Novelty & Specificity:8-AHC is a valuable candidate for structure-activity relationship (SAR) studies. Its bulky ester group may provide selectivity for binding pockets that the smaller Parthenolide cannot exploit (e.g., specific STAT3 domains). Researchers should focus on 8-AHC if the goal is to overcome resistance mechanisms related to small-molecule efflux, as the lipophilicity profile differs significantly.

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